

Application Notes and Protocols for In Situ Rb-Sr Geochronology of Glauconite

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GLAUCONITE

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These application notes provide a comprehensive overview and detailed protocols for the in-situ Rubidium-Strontium (Rb-Sr) dating of **glauconite**, a key mineral for determining the stratigraphic ages of sedimentary sequences. The advent of Laser Ablation-Inductively Coupled Plasma-Tandem Mass Spectrometry (LA-ICP-MS/MS) has enabled high-resolution, in-situ analysis, overcoming many limitations of traditional bulk sample methods.

Introduction to In Situ Rb-Sr Glauconite Geochronology

Glauconite, an authigenic mineral that forms in marine environments near the sediment-water interface, incorporates Rubidium (Rb) into its crystal structure, making it a suitable candidate for Rb-Sr radiometric dating.[1][2][3] The radioactive isotope ^{87}Rb decays to the stable isotope ^{87}Sr with a long half-life, allowing for the dating of geological events over a vast timescale.[3][4]

Traditional Rb-Sr dating methods require the dissolution of bulk mineral separates, which can be compromised by the inclusion of detrital contaminants or subsequent diagenetic alteration, potentially leading to inaccurate age determinations.[5][6] In situ techniques, utilizing LA-ICP-MS/MS, offer a significant advantage by allowing for spatially resolved analysis of individual **glauconite** grains or even specific zones within a grain.[7][8][9] This approach minimizes the impact of impurities and can reveal complex geological histories recorded within a single mineral.[10]

The key innovation enabling in situ Rb-Sr dating is the use of a reaction cell in the ICP-MS/MS system.[6][10] This technology effectively resolves the isobaric interference of ^{87}Rb on ^{87}Sr by introducing a reaction gas (typically N_2O) that reacts with Sr^+ ions to form SrO^+ , which are then measured at a different mass-to-charge ratio, leaving Rb^+ ions unaffected.[6][7][10]

Principles of the Rb-Sr Decay System in Glaucinite

The fundamental principle of Rb-Sr dating is based on the beta decay of ^{87}Rb to ^{87}Sr . The age of a **glaucinite** sample can be determined by measuring the present-day isotopic ratios of $^{87}\text{Sr}/^{86}\text{Sr}$ and $^{87}\text{Rb}/^{86}\text{Sr}$. The relationship is described by the isochron equation:

$$(^{87}\text{Sr}/^{86}\text{Sr})_{\text{present}} = (^{87}\text{Sr}/^{86}\text{Sr})_{\text{initial}} + (^{87}\text{Rb}/^{86}\text{Sr})_{\text{present}} * (e^{(\lambda t)} - 1)$$

where:

- $(^{87}\text{Sr}/^{86}\text{Sr})_{\text{present}}$ is the measured strontium isotopic ratio in the **glaucinite**.
- $(^{87}\text{Sr}/^{86}\text{Sr})_{\text{initial}}$ is the strontium isotopic ratio at the time of **glaucinite** formation.
- $(^{87}\text{Rb}/^{86}\text{Sr})_{\text{present}}$ is the measured rubidium to strontium ratio.
- λ is the decay constant of ^{87}Rb .
- t is the time elapsed since the formation of the **glaucinite** (the age).

By analyzing multiple cogenetic mineral grains or different spots on a single grain with varying Rb/Sr ratios, an isochron can be constructed by plotting $^{87}\text{Sr}/^{86}\text{Sr}$ against $^{87}\text{Rb}/^{86}\text{Sr}$. The slope of this line yields the age of the sample, while the y-intercept provides the initial $^{87}\text{Sr}/^{86}\text{Sr}$ ratio.
[2]



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Rb-Sr decay system in **glaucinite**.

Experimental Protocols

Sample Preparation

High-quality data acquisition begins with meticulous sample preparation.

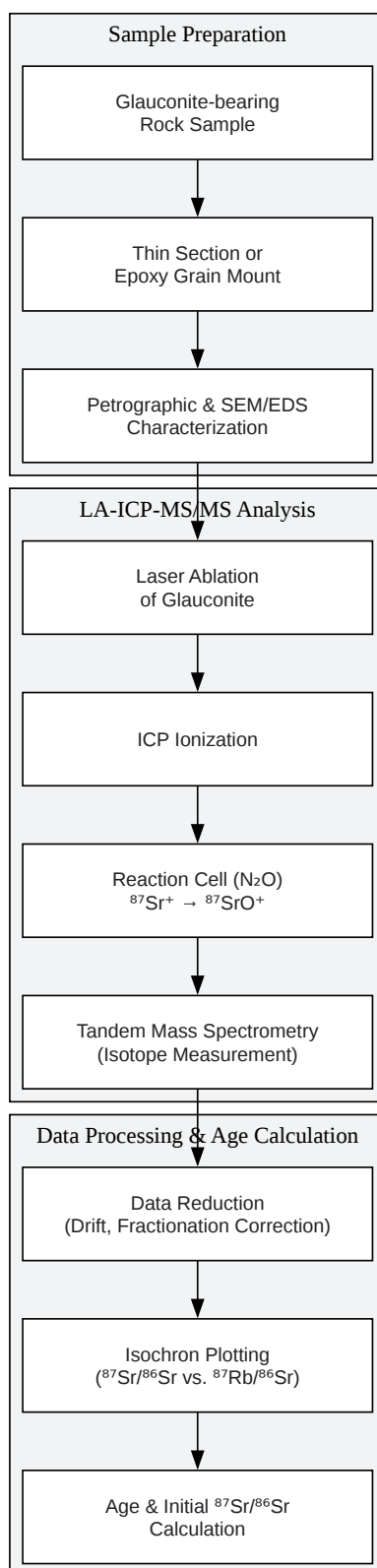
- **Sample Selection:** Select fresh, unweathered **glaucinite**-bearing sedimentary rock samples.
- **Thin Section/Grain Mount Preparation:**
 - Prepare polished thin sections (30 µm thick) for petrographic analysis and in-situ laser ablation.
 - Alternatively, separate **glaucinite** grains from the bulk rock using standard mineral separation techniques (crushing, sieving, magnetic separation, and heavy liquids).
 - Mount the separated **glaucinite** grains in an epoxy resin puck and polish the surface to expose the grain interiors.
- **Sample Characterization:**
 - Conduct thorough petrographic analysis using optical microscopy to identify **glaucinite** grains and assess their preservation state (e.g., presence of cracks, alteration rims).
 - Utilize Scanning Electron Microscopy (SEM) with Energy Dispersive X-ray Spectroscopy (EDS) for detailed morphological and compositional characterization, including mineral mapping to identify any mineral inclusions or intergrowths.^[4]

In Situ Rb-Sr Analysis by LA-ICP-MS/MS

The following protocol outlines the key steps for data acquisition using a typical LA-ICP-MS/MS system.

- **Instrumentation:** An excimer laser ablation system coupled to a tandem ICP-MS/MS instrument equipped with a reaction cell.
- **Instrument Tuning:**

- Tune the ICP-MS/MS for optimal sensitivity and stability, particularly for Rb and Sr isotopes.
- Introduce N₂O as a reaction gas into the collision/reaction cell to facilitate the mass shift of Sr⁺ to SrO⁺, thereby resolving the ⁸⁷Rb interference on ⁸⁷Sr.[6]
- Laser Ablation Parameters:
 - Select appropriate laser parameters to ensure efficient ablation of the **glauconite** while minimizing matrix effects. Typical parameters are summarized in the table below.
- Data Acquisition Sequence:
 - Analyze a primary reference material (e.g., NIST SRM 610 glass) to correct for instrument drift and mass discrimination.[11][12]
 - Analyze a secondary, matrix-matched reference material (e.g., **glauconite** standard GL-O or phlogopite standard Mica-Mg) to monitor data quality and correct for matrix-dependent fractionation.[13][14][15]
 - Analyze the unknown **glauconite** samples. It is recommended to bracket the analysis of unknowns with analyses of the reference materials.
- Isotopes Monitored:
 - ⁸⁵Rb, ⁸⁷Rb (measured as ⁸⁷Rb⁺)
 - ⁸⁴Sr, ⁸⁶Sr, ⁸⁷Sr, ⁸⁸Sr (measured as SrO⁺, e.g., ¹⁰⁰SrO⁺, ¹⁰²SrO⁺, ¹⁰³SrO⁺, ¹⁰⁴SrO⁺)



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Experimental workflow for in situ Rb-Sr dating.

Data Reduction and Age Calculation

- Data Reduction:
 - Use specialized software to process the raw time-resolved data from the ICP-MS/MS.
 - Correct for gas background, instrument drift, and elemental fractionation using the data from the reference materials.
 - Calculate the $^{87}\text{Rb}/^{86}\text{Sr}$ and $^{87}\text{Sr}/^{86}\text{Sr}$ ratios for each analysis spot.
- Isochron Construction:
 - Plot the corrected $^{87}\text{Sr}/^{86}\text{Sr}$ versus $^{87}\text{Rb}/^{86}\text{Sr}$ ratios for all analysis spots from a single sample.
 - Perform a linear regression on the data points to generate an isochron. The quality of the fit is assessed by the Mean Squared Weighted Deviates (MSWD).
- Age Calculation:
 - Calculate the age from the slope of the isochron.
 - The initial $^{87}\text{Sr}/^{86}\text{Sr}$ ratio is determined from the y-intercept of the isochron. For **glauconite**, this value can be compared to the known seawater $^{87}\text{Sr}/^{86}\text{Sr}$ curve for the expected depositional age to assess the geological significance of the data.[\[6\]](#)

Data Presentation and Interpretation

Quantitative Data Summary

The following tables provide examples of typical LA-ICP-MS/MS analytical conditions and a summary of in-situ Rb-Sr ages obtained for **glauconite** from various studies.

Table 1: Typical LA-ICP-MS/MS Analytical Conditions for In Situ Rb-Sr Dating of **Glauconite**

Parameter	Setting	Reference
Laser Type	Excimer (e.g., 193 nm ArF)	[11][12]
Laser Fluence	3-4 J/cm ²	[12]
Repetition Rate	5-10 Hz	[12][16]
Spot Size	30-70 µm	[12][17]
Carrier Gas	He (~0.7 L/min)	-
Reaction Gas	N ₂ O in Ar/He	[6]
ICP-MS/MS Mode	MS/MS with reaction cell	[6][10]
Primary RM	NIST SRM 610/612	[11][17]
Secondary RM	Mica-Mg, GL-O	[13][14][15]

Table 2: Summary of In Situ Rb-Sr Ages for **Glauconite** from Selected Studies

Geological Basin/Formation	Published Age (Ma)	In Situ Rb-Sr Age (Ma)	Reference
Vindhyan Basin, Semri Group (G2)	~1400-1600 (K-Ar, TIMS)	1454 ± 14	[5]
Vindhyan Basin, Chitrakoot Fm (G6)	~1400 (K-Ar)	1386 ± 25	[5]
Chhattisgarh Basin, Raipur Group (G8)	~900-1000 (K-Ar)	920 ± 12	[5]
Kutch Basin (G10)	~100-140 (Biostratigraphy)	127 ± 36	[5]
Langenstein Sequence, Germany	~97-100 (Biostratigraphy)	~101 to 97 (bulk); ~100 to 96 (deconvoluted)	[6]

Interpretation of Results

- **Concordant Ages:** When the in-situ Rb-Sr age is consistent with the biostratigraphic age and other geochronological data, it provides a robust constraint on the depositional age of the sedimentary sequence.[\[5\]](#)
- **Discordant Ages:** Discrepancies between the Rb-Sr age and the expected age can arise from several factors:
 - **Detrital Contamination:** The presence of older, detrital K-bearing minerals (e.g., illite, K-feldspar) within or attached to the **glauconite** grains can yield erroneously old ages. In-situ analysis can help identify and avoid these contaminants.[\[6\]](#)
 - **Diagenetic Alteration:** Post-depositional alteration of **glauconite** can lead to the loss or gain of Rb and/or Sr, resetting the isotopic system and resulting in younger ages.[\[8\]](#)[\[18\]](#)
 - **Slow Maturation:** The process of glauconitization itself may take a significant amount of time, during which the mineral may continue to exchange isotopes with pore fluids.[\[2\]](#)
- **Age Deconvolution:** In cases of mixed mineral phases, it may be possible to deconvolute the bulk age into components representing the authigenic **glauconite** and detrital/diagenetic impurities by combining in-situ Rb-Sr data with other methods like K-Ar dating.[\[6\]](#)

Challenges and Future Directions

The primary challenge in in-situ Rb-Sr dating of **glauconite** lies in the availability of well-characterized, matrix-matched reference materials.[\[14\]](#)[\[15\]](#) While standards like GL-O show promise, further work is needed to fully characterize their homogeneity and suitability.[\[15\]](#)[\[19\]](#) Additionally, understanding and correcting for laser-induced elemental fractionation between different matrices (e.g., glass reference materials vs. crystalline **glauconite**) is crucial for obtaining accurate ages.[\[13\]](#)[\[17\]](#)

Future developments will likely focus on:

- The development of new, certified **glauconite** reference materials.
- Refining data reduction protocols to better account for matrix effects.

- Integrating in-situ Rb-Sr data with other micro-analytical techniques (e.g., trace element analysis) to better understand the paleo-environmental conditions of **glauconite** formation. [4]

By providing detailed, spatially resolved age information, in-situ Rb-Sr geochronology of **glauconite** is a powerful tool for refining the geological timescale, reconstructing basin histories, and understanding paleo-environmental evolution.

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References

- 1. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 2. The Rb–Sr Method (Chapter 3) - Radiogenic Isotope Geology [cambridge.org]
- 3. Rubidium-strontium dating | Research Starters | EBSCO Research [ebSCO.com]
- 4. archives.datapages.com [archives.datapages.com]
- 5. DSpace [digital.library.adelaide.edu.au]
- 6. mdpi.com [mdpi.com]
- 7. Advances in *in-situ* Rb-Sr dating using LA-ICP-MS/MS [openresearch-repository.anu.edu.au]
- 8. GChron - Constraining the geothermal parameters of in situ Rb⁸⁷Sr dating on Proterozoic shales and their subsequent applications [gchron.copernicus.org]
- 9. researchgate.net [researchgate.net]
- 10. GChron - Resolving multiple geological events using in situ Rb⁸⁷Sr geochronology: implications for metallogenesis at Tropicana, Western Australia [gchron.copernicus.org]
- 11. GChron - Calibration methods for laser ablation Rb⁸⁷Sr geochronology: comparisons and recommendation based on NIST glass and natural reference materials [gchron.copernicus.org]
- 12. gchron.copernicus.org [gchron.copernicus.org]

- 13. EGUsphere - Calibration methods for laser ablation Rb-Sr geochronology: comparisons and recommendation based on NIST glass and natural reference materials [egusphere.copernicus.org]
- 14. Research Collection | ETH Library [research-collection.ethz.ch]
- 15. researchportalplus.anu.edu.au [researchportalplus.anu.edu.au]
- 16. Fall Meeting 2022 [agu.confex.com]
- 17. researchgate.net [researchgate.net]
- 18. researchgate.net [researchgate.net]
- 19. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for In Situ Rb-Sr Geochronology of Glauconite]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1166050#in-situ-rb-sr-geochronology-techniques-for-glauconite-dating]

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